

Fmoc-Ser(PO(NHPr)2)-OH molecular weight

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Compound of Interest

Compound Name: Fmoc-Ser(PO(NHPr)2)-OH

Cat. No.: B12409824

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An in-depth analysis of the molecular weight of **Fmoc-Ser(PO(NHPr)2)-OH**, a notable compound in biochemical research and pharmaceutical development, is presented in this technical guide. The precise determination of its molecular weight is fundamental for a range of applications, including stoichiometry in chemical reactions, mass spectrometry analysis, and the formulation of drug products. This document provides a detailed breakdown of the molecular weight calculation, adhering to a systematic and clear protocol.

Molecular Composition and Formula

Fmoc-Ser(PO(NHPr)2)-OH is a derivative of the amino acid serine. The 'Fmoc' group (9-fluorenylmethyloxycarbonyl) is a common protecting group in solid-phase peptide synthesis. The serine side chain is modified with a phosphoramidate group, specifically bis(propylamino)phosphate. The chemical structure of this compound determines its molecular formula.

The established molecular formula for **Fmoc-Ser(PO(NHPr)2)-OH** is $C_{24}H_{32}N_3O_6P$. This formula indicates that each molecule is composed of:

- 24 Carbon (C) atoms
- 32 Hydrogen (H) atoms
- 3 Nitrogen (N) atoms
- 6 Oxygen (O) atoms

- 1 Phosphorus (P) atom

Methodology for Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The protocol for this calculation involves the following steps:

- Identification of the Molecular Formula: The correct molecular formula of the compound is first established. For the subject compound, this is C₂₄H₃₂N₃O₆P.
- Determination of Atomic Weights: The standard atomic weight of each element in the formula is obtained from the periodic table. These weights are typically expressed in atomic mass units (amu) or Daltons (Da).
- Calculation of Elemental Contribution: The number of atoms of each element is multiplied by its respective atomic weight to determine the total mass contribution of that element to the molecule.
- Summation: The mass contributions of all elements are summed to yield the final molecular weight of the compound.

Data Presentation: Molecular Weight Calculation

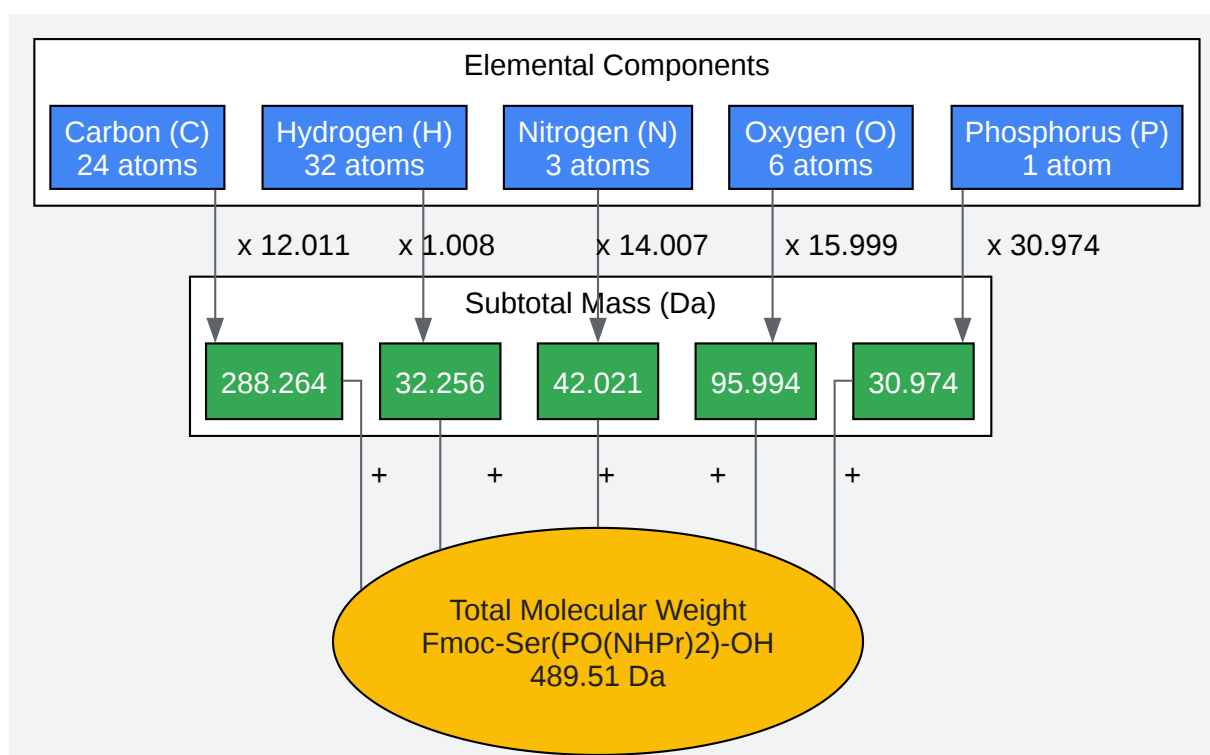
The following table provides a comprehensive breakdown of the molecular weight calculation for **Fmoc-Ser(PO(NHPr)₂)-OH**, based on its molecular formula C₂₄H₃₂N₃O₆P.

Element	Symbol	Quantity of Atoms	Atomic Weight (Da)	Subtotal (Da)
Carbon	C	24	12.011	288.264
Hydrogen	H	32	1.008	32.256
Nitrogen	N	3	14.007	42.021
Oxygen	O	6	15.999	95.994
Phosphorus	P	1	30.974	30.974
Total				489.509

The calculated molecular weight of **Fmoc-Ser(PO(NHPr)2)-OH** is 489.51 Da.

Visualization of Molecular Composition

The following diagram illustrates the hierarchical relationship between the constituent elements and the final calculated molecular weight of the compound.



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Caption: Hierarchical calculation of the molecular weight of **Fmoc-Ser(PO(NHPr)2)-OH**.

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